

Crystal Structure of 5-Amino-2-methylbenzenesulfonic Acid: A Technical Examination

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonic acid

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Executive Summary

This technical guide addresses the crystal structure of **5-Amino-2-methylbenzenesulfonic acid**. A thorough search of scientific literature and crystallographic databases indicates that the experimental crystal structure of **5-Amino-2-methylbenzenesulfonic acid** has not been reported. This document will first present the available physicochemical properties of **5-Amino-2-methylbenzenesulfonic acid**. Subsequently, as a proxy for understanding the solid-state conformation of similar molecules, this guide will provide a detailed analysis of the crystal structure of the closely related compound, 5-Amino-2-methylbenzenesulfonamide. The crystallographic data, including unit cell parameters, bond lengths, and bond angles for the sulfonamide, are presented in comprehensive tables. Furthermore, the experimental protocols for the synthesis and single-crystal X-ray diffraction of 5-Amino-2-methylbenzenesulfonamide are detailed. Visualizations of the experimental workflow and synthesis are also provided to meet the core requirements of this guide.

5-Amino-2-methylbenzenesulfonic Acid: Physicochemical Properties

While the single-crystal X-ray diffraction data for **5-Amino-2-methylbenzenesulfonic acid** is not publicly available, its general properties have been characterized. It is a white crystalline powder used as an intermediate in the synthesis of dyes and pigments, and potentially in the pharmaceutical industry.[1]

| Property | Value |
|-------------------|---|
| Molecular Formula | C7H9NO3S |
| Molecular Weight | 187.22 g/mol |
| CAS Number | 118-88-7 |
| Appearance | White crystalline powder |
| Melting Point | 200-205°C |
| Water Solubility | 56 g/L at 20°C |
| IUPAC Name | 5-amino-2-methylbenzenesulfonic acid |
| Synonyms | p-Toluidine-o-sulfonic acid, 3-Amino-6-methylbenzenesulfonic acid |

Synthesis: **5-Amino-2-methylbenzenesulfonic acid** can be synthesized from 4-methyl-aniline and sulfuric acid monohydrate in a 1,2-dichloro-benzene solvent at 175-180°C over 3-5 hours, with a reported yield of 94.6%.[1]

Crystal Structure Analysis of 5-Amino-2-methylbenzenesulfonamide

As an analogue, the crystal structure of 5-Amino-2-methylbenzenesulfonamide provides valuable insights into the molecular geometry and intermolecular interactions that could be expected in related compounds. The crystal structure of this compound was determined by single-crystal X-ray diffraction.

Crystallographic Data

The crystallographic data for 5-Amino-2-methylbenzenesulfonamide is summarized in the following tables.

Table 1: Crystal Data and Structure Refinement

| Parameter | Value |
|------------------------|---|
| Empirical Formula | C7H10N2O2S |
| Formula Weight | 186.23 g/mol |
| Temperature | 294 K |
| Wavelength | 0.71073 Å |
| Crystal System | Orthorhombic |
| Space Group | Iba2 |
| Unit Cell Dimensions | $a = 10.679 (2) \text{ \AA}$ $b = 22.431 (5) \text{ \AA}$ $c = 7.1980 (14) \text{ \AA}$ |
| Volume | 1724.2 (6) \AA^3 |
| Z | 8 |
| Density (calculated) | 1.435 Mg/m ³ |
| Absorption Coefficient | 0.34 mm ⁻¹ |
| F(000) | 784 |
| R-factor | 0.040 |
| wR-factor | 0.120 |

Data sourced from Acta Crystallographica Section E: Crystallographic Communications.[\[2\]](#)

Table 2: Selected Bond Lengths (Å)

| Bond | Length (Å) |
|-------|------------|
| S-O1 | 1.435 (2) |
| S-O2 | 1.438 (2) |
| S-N2 | 1.623 (2) |
| S-C3 | 1.764 (3) |
| N1-C6 | 1.399 (4) |
| C1-C2 | 1.506 (4) |

Table 3: Selected Bond Angles (°)

| Atoms | Angle (°) |
|----------|-----------|
| O1-S-O2 | 118.8 (1) |
| O1-S-N2 | 107.5 (1) |
| O2-S-N2 | 107.3 (1) |
| O1-S-C3 | 108.1 (1) |
| O2-S-C3 | 107.9 (1) |
| N2-S-C3 | 106.8 (1) |
| C7-C2-C3 | 118.4 (3) |
| C5-C6-N1 | 120.9 (3) |

In the crystal structure of 5-Amino-2-methylbenzenesulfonamide, intermolecular N—H···O hydrogen bonds link the molecules into a three-dimensional network.[\[2\]](#)

Experimental Protocols

Synthesis of 5-Amino-2-methylbenzenesulfonamide

The synthesis of 5-Amino-2-methylbenzenesulfonamide involved a two-step process:

- **Amidation:** Ammonium hydroxide (25 ml) was added to N-acetylamino-2-toluenesulfonyl chloride (10.7 g). The mixture was cooled, and a sulfuric acid solution (10 ml, 20%) was slowly added. The resulting sulfonamide was collected, washed with ice water, and dried.
- **Deacetylation:** Hydrochloric acid (15 ml, 18%) was added to the N-acetyltoluenesulfonamide (5.6 g), and the mixture was refluxed for 20 minutes. The solution was then diluted with an equal volume of water, and the pH was adjusted to 8 with sodium carbonate. The precipitate was collected after cooling and washed with ice water.

Crystals suitable for X-ray analysis were obtained by the slow evaporation of an ethanol solution.^[2]

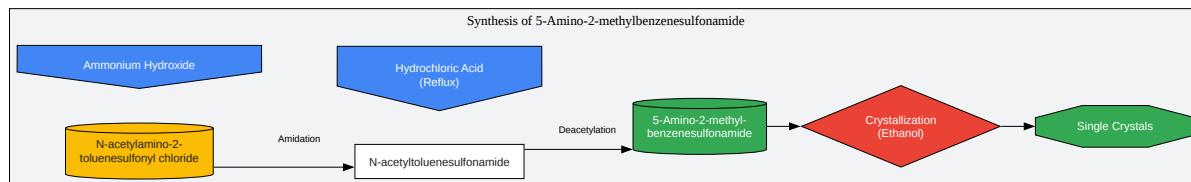
Single-Crystal X-ray Diffraction

The determination of the crystal structure of 5-Amino-2-methylbenzenesulfonamide was carried out using single-crystal X-ray diffraction.

- **Data Collection:** An Enraf–Nonius CAD-4 diffractometer was used for data collection.
- **Radiation Source:** Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) was utilized.
- **Data Collection Method:** $\omega/2\theta$ scans were performed.
- **Absorption Correction:** A ψ scan absorption correction was applied.
- **Structure Solution and Refinement:** The structure was solved by direct methods and refined by full-matrix least-squares on F^2 .

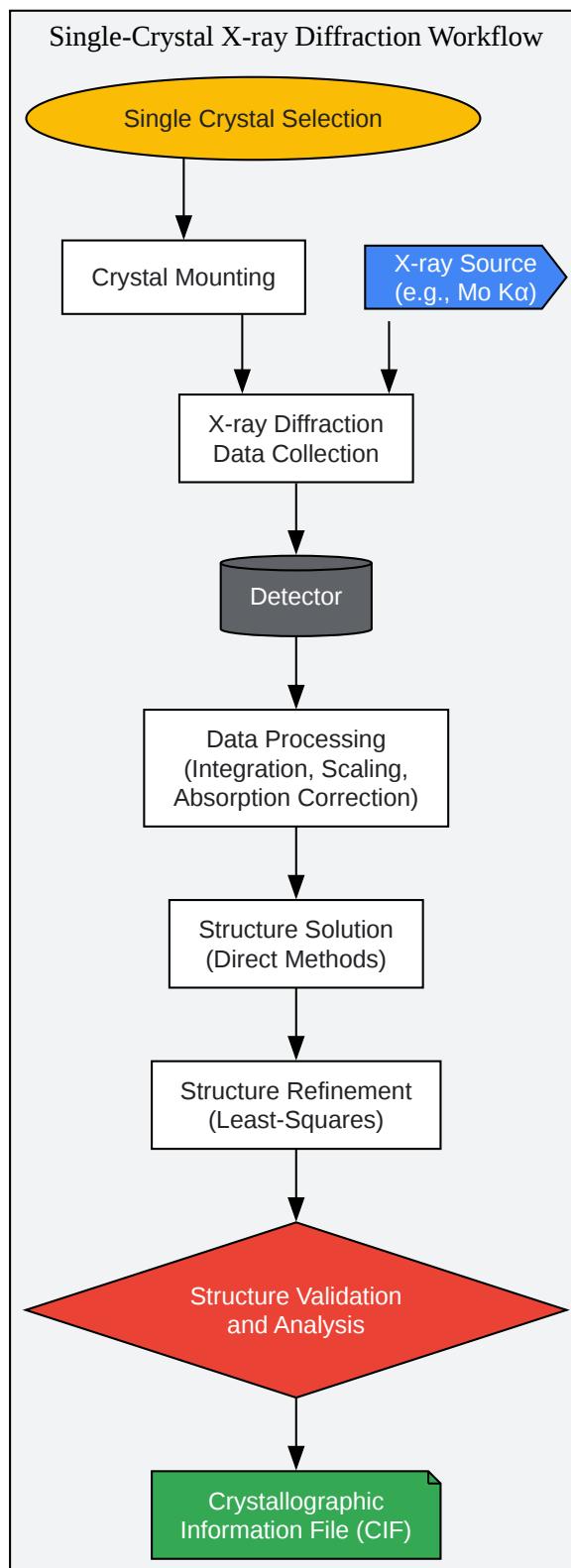
Visualizations

The following diagrams illustrate the synthesis workflow for 5-Amino-2-methylbenzenesulfonamide and the general experimental workflow for single-crystal X-ray diffraction.



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Caption: Synthesis workflow for 5-Amino-2-methylbenzenesulfonamide.



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Caption: General workflow for single-crystal X-ray diffraction.

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References

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